

An In-depth Technical Guide to Aluminum Trifluoromethanesulfonate (CAS 74974-61-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Aluminum trifluoromethanesulfonate
Cat. No.:	B1224127

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aluminum trifluoromethanesulfonate, also known as aluminum triflate, is a powerful Lewis acid catalyst with the CAS number 74974-61-1. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and significant applications in organic synthesis, particularly those relevant to drug discovery and development. While its utility as a catalyst is well-documented, information regarding its specific biological activities and effects on cellular signaling pathways is currently limited in publicly available literature. This document aims to be a core resource for professionals utilizing or considering this reagent in their research.

Core Properties

Aluminum trifluoromethanesulfonate is a white, hygroscopic crystalline solid.^[1] Its strong Lewis acidity, derived from the highly electron-withdrawing trifluoromethanesulfonyl groups, makes it an effective catalyst for a variety of organic transformations.^[2]

Table 1: Physical and Chemical Properties of **Aluminum Trifluoromethanesulfonate**

Property	Value	Reference(s)
CAS Number	74974-61-1	[3]
Molecular Formula	$C_3AlF_9O_9S_3$	[3]
Molecular Weight	474.19 g/mol	[3]
Appearance	White crystalline solid/powder	[1]
Melting Point	>300 °C	[4]
Solubility	Soluble in many organic solvents	[1]
Stability	Stable under anhydrous conditions, but hygroscopic	[1]

Synthesis of Aluminum Trifluoromethanesulfonate

Aluminum trifluoromethanesulfonate can be synthesized through several methods. The most common laboratory-scale preparation involves the reaction of a trialkylaluminum compound with trifluoromethanesulfonic acid.

Experimental Protocol: Synthesis from Triethylaluminum

This protocol is adapted from described synthetic methods.

Materials:

- Triethylaluminum (Et_3Al)
- Trifluoromethanesulfonic acid (CF_3SO_3H)
- Anhydrous hexane
- Anhydrous reaction vessel with a magnetic stirrer, dropping funnel, and nitrogen inlet

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, dropping funnel, and under a positive pressure of dry nitrogen, dissolve triethylaluminum in anhydrous hexane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a stoichiometric amount of trifluoromethanesulfonic acid dropwise to the stirred solution. Caution: The reaction is exothermic.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-3 hours.
- The white precipitate of **aluminum trifluoromethanesulfonate** is then collected by filtration under an inert atmosphere.
- Wash the solid with anhydrous hexane to remove any unreacted starting materials.
- Dry the product under high vacuum to yield pure **aluminum trifluoromethanesulfonate**.

Applications in Organic Synthesis for Drug Development

The potent Lewis acidity of **aluminum trifluoromethanesulfonate** makes it a valuable catalyst for the formation of carbon-carbon and carbon-heteroatom bonds, which are fundamental transformations in the synthesis of complex organic molecules, including active pharmaceutical ingredients.

Intramolecular Hydroalkoxylation of Unactivated Olefins

Aluminum trifluoromethanesulfonate is an efficient catalyst for the intramolecular hydroalkoxylation of unactivated olefins, a key reaction for the synthesis of cyclic ethers, which are common structural motifs in natural products and pharmaceutical compounds.

The following is a general procedure based on the work of Coulombel et al.

Materials:

- Unsaturated alcohol
- **Aluminum trifluoromethanesulfonate** ($\text{Al}(\text{OTf})_3$)
- Anhydrous dichloromethane (DCM)
- Anhydrous reaction vessel with a magnetic stirrer and nitrogen inlet

Procedure:

- To a solution of the unsaturated alcohol in anhydrous dichloromethane, add a catalytic amount of **aluminum trifluoromethanesulfonate** (typically 1-5 mol%).
- Stir the reaction mixture at room temperature under a nitrogen atmosphere.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired cyclic ether.

The proposed catalytic cycle for the **aluminum trifluoromethanesulfonate**-catalyzed intramolecular hydroalkoxylation of an unactivated olefin is depicted below. The Lewis acidic aluminum center coordinates to the hydroxyl group of the unsaturated alcohol, activating it for nucleophilic attack on the double bond.



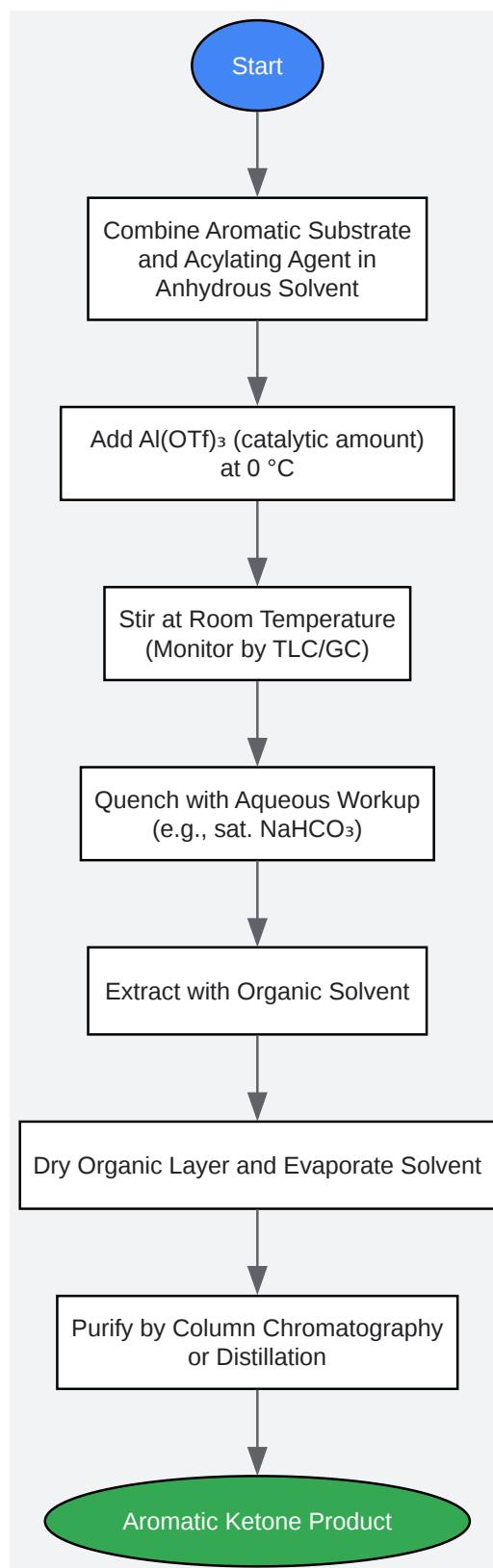
[Click to download full resolution via product page](#)

Caption: Proposed catalytic cycle for the intramolecular hydroalkoxylation of unactivated olefins.

Friedel-Crafts Reactions

Aluminum trifluoromethanesulfonate is also a competent catalyst for Friedel-Crafts alkylation and acylation reactions, which are classic methods for forming carbon-carbon bonds with aromatic rings. These reactions are widely used in the synthesis of aromatic ketones and other substituted aromatic compounds that are precursors to many drugs.

The general workflow for a Friedel-Crafts acylation reaction using **aluminum trifluoromethanesulfonate** is outlined below.

[Click to download full resolution via product page](#)

Caption: General experimental workflow for Friedel-Crafts acylation.

Biological Activity and Drug Development Relevance

Despite its utility in the synthesis of complex organic molecules that may have biological relevance, there is a notable lack of publicly available data on the specific biological activity of **aluminum trifluoromethanesulfonate** itself. Searches of scientific literature and databases did not yield quantitative data such as IC₅₀ values, binding affinities, or specific effects on cellular signaling pathways.

It is important to note that the toxicity of aluminum compounds, in general, has been studied. However, these studies often focus on the effects of the aluminum ion (Al³⁺) and may not be directly applicable to the triflate salt, where the bioavailability and reactivity of the aluminum center are influenced by the triflate ligands.

For drug development professionals, the primary relevance of **aluminum trifluoromethanesulfonate** currently lies in its role as a synthetic tool to construct complex molecular architectures. Any biological activity of the final synthesized compounds would need to be determined through dedicated screening and pharmacological studies.

Safety Information

Aluminum trifluoromethanesulfonate is a corrosive substance that can cause severe skin burns and eye damage.^[1] It is also hygroscopic and should be handled under an inert, dry atmosphere.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.

Table 2: Hazard and Safety Information

Hazard	Description	Reference(s)
GHS Pictogram	Corrosion	[1]
Signal Word	Danger	[1]
Hazard Statements	H314: Causes severe skin burns and eye damage	[1]
Precautionary Statements	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P363, P405, P501	[1]

Conclusion

Aluminum trifluoromethanesulfonate (CAS 74974-61-1) is a highly effective and versatile Lewis acid catalyst for a range of organic transformations that are crucial in the field of drug discovery and development. Its ability to promote key bond-forming reactions under relatively mild conditions makes it an attractive tool for synthetic chemists. However, for researchers and scientists in drug development, it is essential to recognize that the current body of knowledge is predominantly focused on its synthetic applications. Further investigation into the specific biological effects and toxicological profile of **aluminum trifluoromethanesulfonate** is warranted to fully assess its potential impact in a pharmaceutical context.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gelest.com [gelest.com]
- 2. [Lanthanide_triflates](http://chemeurope.com) [chemeurope.com]

- 3. scbt.com [scbt.com]
- 4. Signal transduction events in aluminum-induced cell death in tomato suspension cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Aluminum Trifluoromethanesulfonate (CAS 74974-61-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1224127#cas-number-74974-61-1-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com